

Application Notes and Protocols for Studying AI-3 Receptor Binding

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Compound of Interest

Compound Name: AI-3

Cat. No.: B15558276

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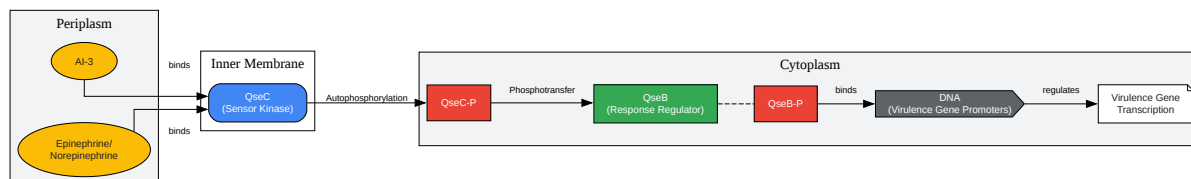
These application notes provide a comprehensive guide to studying the binding of Autoinducer-3 (**AI-3**) to its cognate receptors, primarily the sensor kinase QseC in enterohemorrhagic *Escherichia coli* (EHEC) and other gram-negative bacteria. This document includes an overview of the **AI-3** signaling pathway, detailed protocols for receptor preparation and binding assays, and templates for data presentation.

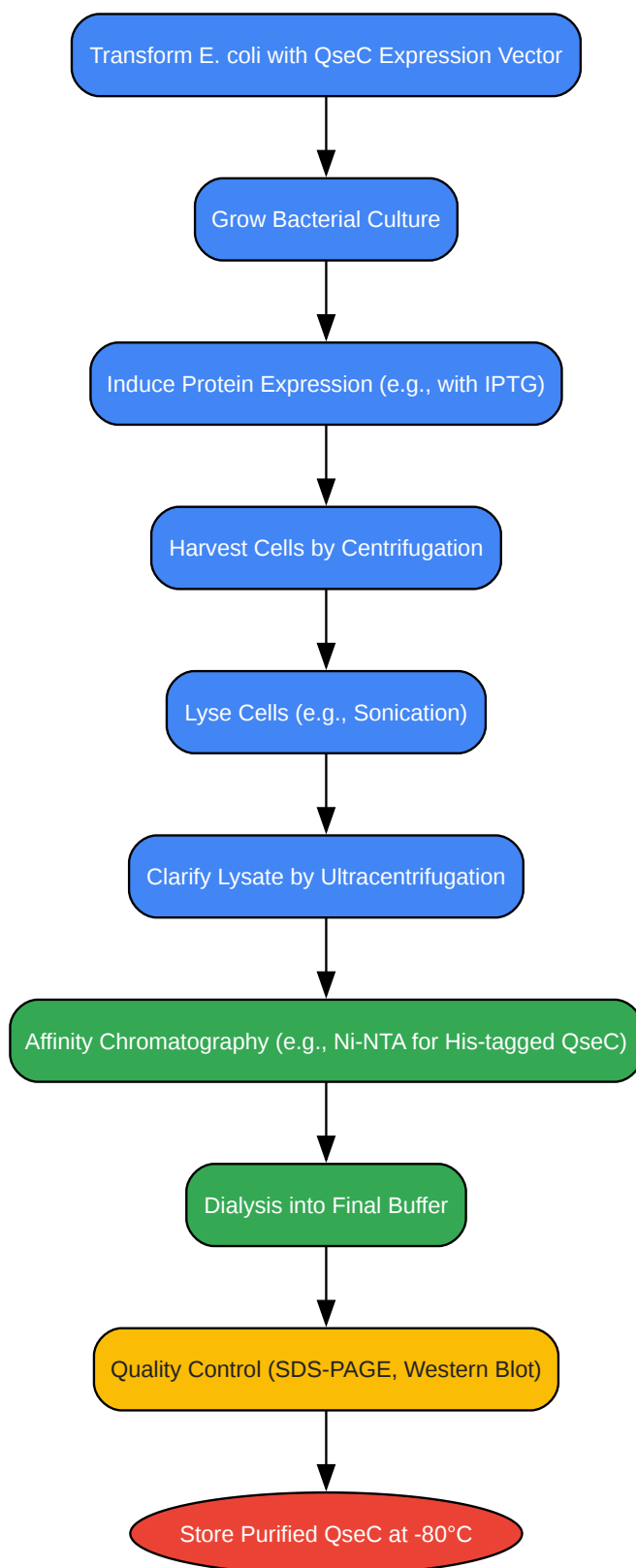
Introduction to AI-3 Signaling

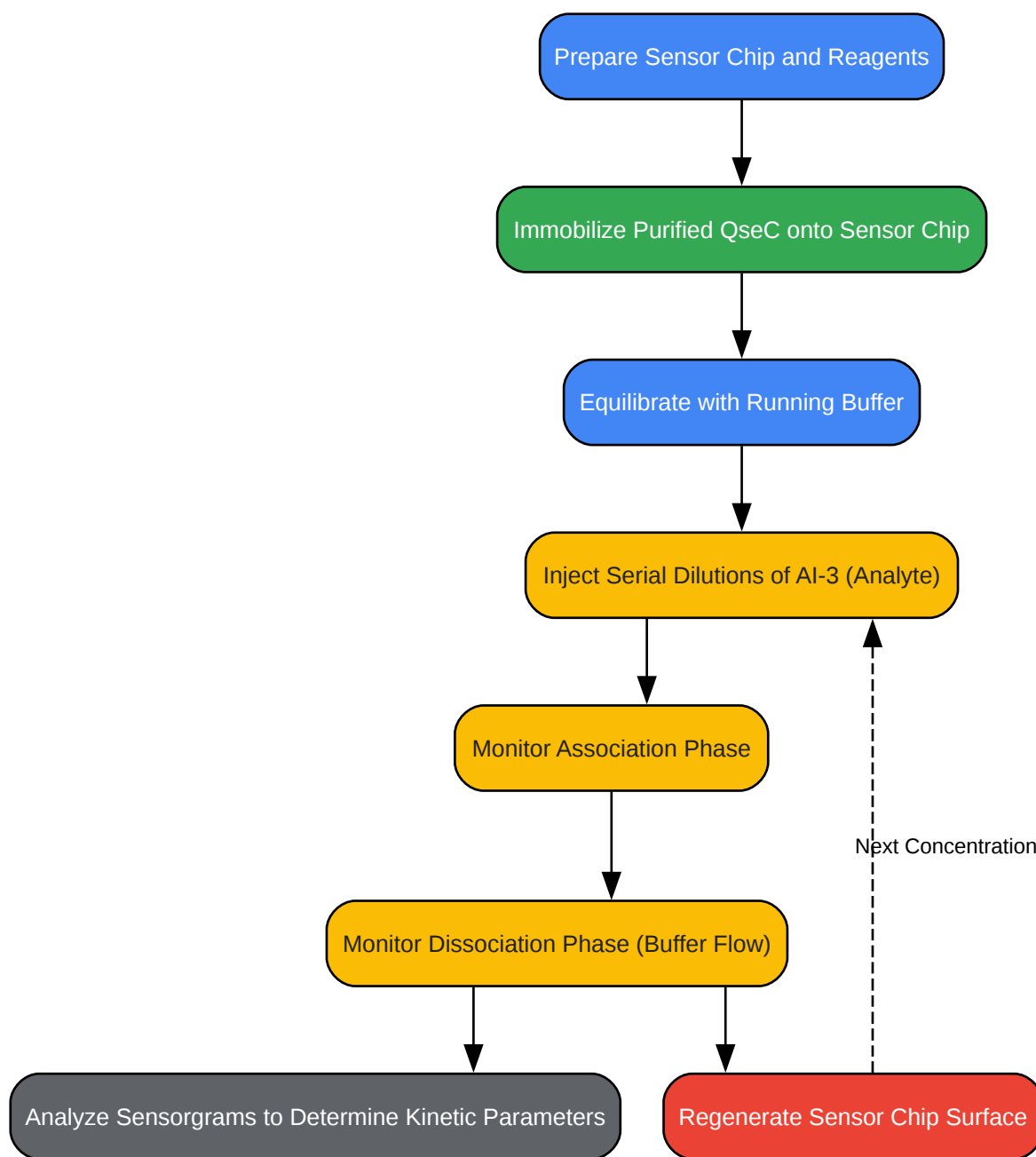
Autoinducer-3 (**AI-3**) is a quorum-sensing molecule involved in inter-kingdom communication between bacteria and their eukaryotic hosts. In pathogens like EHEC, **AI-3**, along with the host hormones epinephrine and norepinephrine, is detected by the transmembrane sensor kinase QseC.^{[1][2][3][4][5]} This detection triggers a signaling cascade that regulates the expression of virulence factors, including genes for motility and the formation of attaching and effacing lesions.^{[1][2][4][5][6][7]}

The **AI-3** signaling pathway begins with the binding of **AI-3** to the periplasmic domain of QseC. This binding event induces a conformational change in QseC, leading to its autophosphorylation.^{[2][4][5]} The phosphate group is then transferred to the cognate response regulator, QseB. Phosphorylated QseB, in turn, acts as a transcriptional regulator, modulating the expression of target genes.^{[1][7]} Understanding the binding interaction between **AI-3** and its receptor is crucial for the development of novel anti-virulence strategies.

AI-3 Signaling Pathway Diagram







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